

physical and chemical properties of 5-Methyl-2-pyridinesulfonamide

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Compound of Interest

Compound Name: 5-Methyl-2-pyridinesulfonamide

Cat. No.: B143914

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An in-depth technical guide by a Senior Application Scientist on the physical and chemical properties of **5-Methyl-2-pyridinesulfonamide**, designed for researchers and drug development professionals.

A Comprehensive Technical Guide to 5-Methyl-2-pyridinesulfonamide

Foreword: This document provides an in-depth exploration of **5-Methyl-2-pyridinesulfonamide**, a molecule of significant interest in contemporary pharmaceutical development. Our focus extends beyond a mere recitation of facts to an integrated understanding of its properties, framed by the practical considerations of laboratory and industrial applications. This guide is structured to empower researchers, chemists, and formulation scientists with the critical knowledge necessary for innovation.

Strategic Importance in Medicinal Chemistry

5-Methyl-2-pyridinesulfonamide is a heterocyclic aromatic compound featuring a pyridine ring substituted with a methyl group and a sulfonamide functional group. Its prominence in the pharmaceutical landscape is primarily due to its role as a key building block in the synthesis of various therapeutic agents. The specific arrangement of its functional groups imparts a unique electronic and steric profile, making it a versatile synthon for creating molecules with desired pharmacological activities. A deep understanding of its fundamental properties is therefore not just academic, but a cornerstone of efficient and successful drug development programs.

Core Physicochemical Characteristics

A thorough grasp of the physicochemical properties of **5-Methyl-2-pyridinesulfonamide** is essential for its handling, purification, and formulation. These parameters govern its behavior in both chemical reactions and biological systems.

Quantitative Data Summary

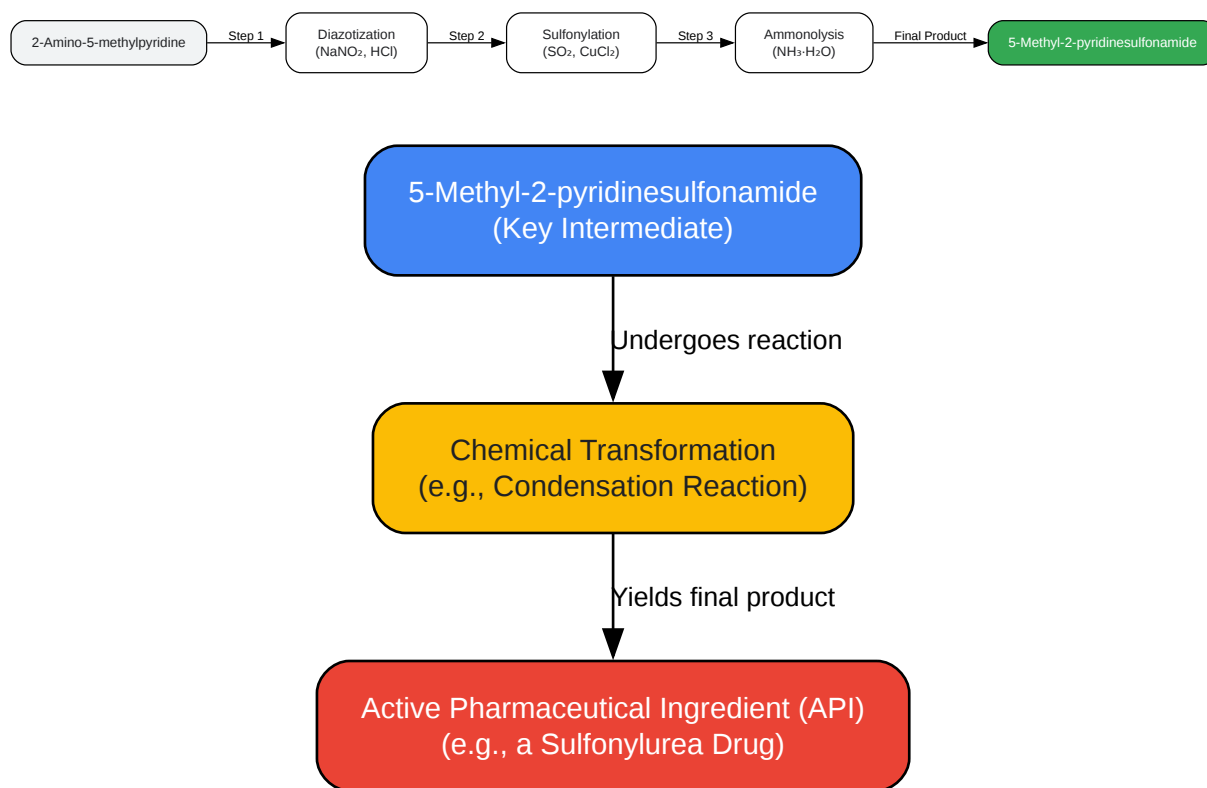
Property	Value
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S
Molecular Weight	172.21 g/mol
Appearance	White to off-white crystalline powder
Melting Point	164-168 °C
Boiling Point	352.4±47.0 °C (at 760 mmHg) (Predicted)
Solubility	Soluble in methanol and chloroform
pKa	8.16 ± 0.10 (Predicted)
LogP	0.2 ± 0.3 (Predicted)
CAS Number	32997-69-4

Expert Insight: The predicted pKa of 8.16 is a crucial piece of information. It indicates that **5-Methyl-2-pyridinesulfonamide** is a weak acid. This acidity is attributed to the sulfonamide proton. This property is particularly relevant in the design of purification protocols, such as solvent extraction. By adjusting the pH of an aqueous solution, one can control the ionization state of the molecule, thereby modulating its partitioning between aqueous and organic phases. For instance, at a pH significantly below the pKa, the compound will be predominantly in its neutral, more lipophilic form, favoring extraction into an organic solvent.

Synthesis and Chemical Reactivity Profile

The synthetic route to **5-Methyl-2-pyridinesulfonamide** is a multi-step process that demands precise control over reaction conditions to achieve high yields and purity. A commonly employed method begins with the readily available 2-amino-5-methylpyridine.

Synthetic Workflow Diagram



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